

The Biological Activity of 5-Diethylamino-2-pentanone: A Technical Overview

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Compound of Interest

Compound Name: 5-Diethylamino-2-pentanone

Cat. No.: B086192

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Introduction: **5-Diethylamino-2-pentanone** is a clear, brown liquid with the chemical formula $C_9H_{19}NO$.^[1] While its primary application is noted in the pharmaceutical field, detailed public information regarding its specific biological activities and mechanisms of action is limited. This technical guide aims to consolidate the available information, with a focus on its synthesis and potential, though currently underexplored, pharmacological relevance.

Chemical and Physical Properties

A foundational understanding of a compound's physical and chemical characteristics is crucial for any biological investigation. The table below summarizes the key properties of **5-Diethylamino-2-pentanone**.

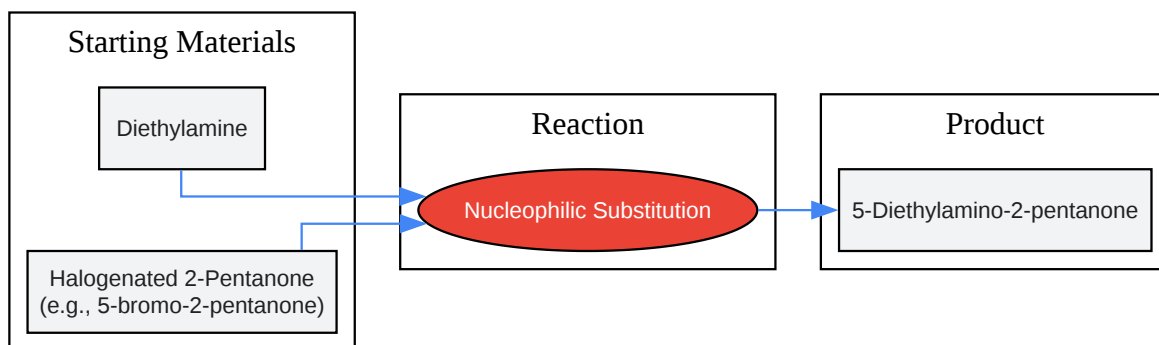
Property	Value	Reference
Molecular Formula	C9H19NO	[1]
Molecular Weight	157.25 g/mol	[1]
CAS Number	105-14-6	[1]
Appearance	Clear brown liquid	[1]
Boiling Point	83-85 °C at 15 mm Hg	
Density	0.861 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.434	

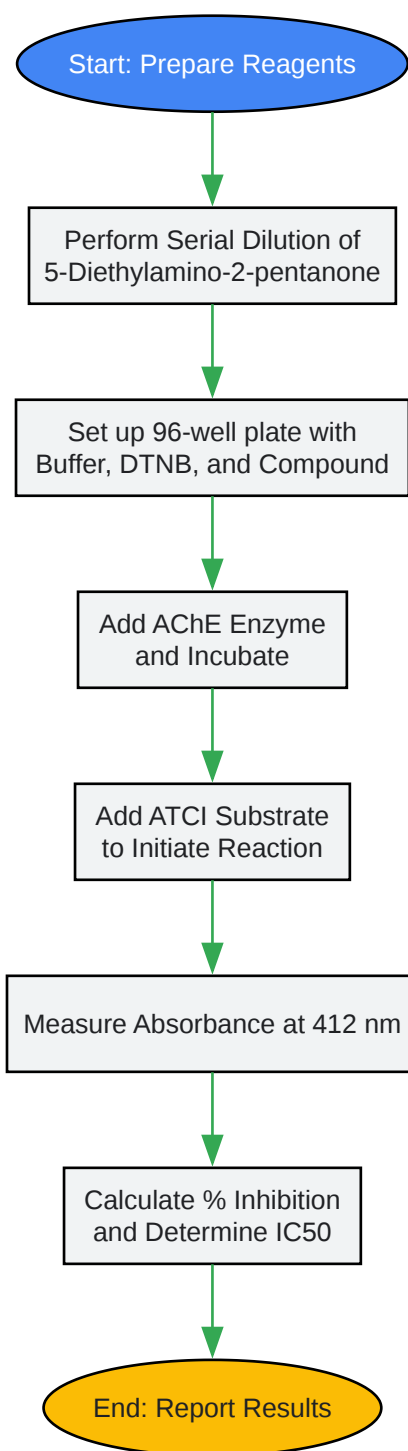
Synthesis

The synthesis of **5-Diethylamino-2-pentanone** has been referenced in the scientific literature, notably in the Journal of Medicinal Chemistry.[1] While the specific details of the synthesis from this source are not publicly available, a general synthetic approach for such aminoketones can be conceptualized.

Conceptual Synthetic Workflow

The synthesis of **5-Diethylamino-2-pentanone** would likely involve the formation of the diethylamino group and the pentanone chain. A possible, though unconfirmed, workflow is depicted below. This diagram illustrates a logical relationship between precursor molecules and the final product.





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References

- 1. mdpi.com [mdpi.com]
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